

Technical Safety Guide: Methyl Isonipecotate (CAS 2971-79-1)

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **Methyl Isonipecotate** (CAS: 2971-79-1), also known as Methyl 4-piperidinecarboxylate. The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure researchers and laboratory personnel can handle this compound with the utmost safety. The guide focuses on presenting quantitative data, procedural workflows, and hazard information in a clear and accessible format.

Chemical Identification and Physical Properties

Methyl isonipecotate is a colorless to pale yellow liquid.[1][2][3] It is an ester derivative of 4-piperidinecarboxylic acid and is used as a versatile reactant and building block in the synthesis of various biologically active compounds and neurochemicals.[2][4]

Table 1: Physical and Chemical Properties of **Methyl Isonipecotate**



Property	Value	Source(s)
Molecular Formula	C7H13NO2	[1][2][5]
Molecular Weight	143.18 g/mol	[1][2][5]
Appearance	Colorless to yellow liquid	[1][2]
Boiling Point	93°C @ 10 mmHg (1.3 kPa)	[1][6]
Density	1.021 - 1.06 g/mL at 25°C	[1][4][7]
Flash Point	89°C (192.2°F) - Closed Cup	[1][2][8]
Vapor Pressure	0.457 mmHg at 25°C	[1][2]
Solubility	Slightly soluble in water; Soluble in Chloroform	[1][2][4]
рКа	9.78 ± 0.10 (Predicted)	[2]

| Refractive Index| 1.465 |[2] |

Hazard Identification and Toxicological Summary

Methyl isonipecotate is considered a hazardous substance and is classified as a combustible liquid that causes skin, eye, and respiratory irritation.[7][9] While detailed toxicological studies are limited, the available data consistently point to its irritant nature.[10]

Table 2: GHS Hazard Classification



Classificati on	Category	Hazard Statement	GHS Pictogram	Signal Word	Source(s)
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamatio n Mark)	Warning	[1][5][8][10]
Serious Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[1][5][8][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning	[1][5][8][10]
Flammable Liquids	Category 4	H227: Combustible liquid	None	Warning	[1][9]

| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage | GHS05 (Corrosion) | Danger |[5][9] |

Note: The Skin Corrosion (Category 1B) classification is reported in a minority (10.9%) of notifications to the ECHA C&L Inventory and may be dependent on factors like concentration or impurities.[5] Users should handle the substance with the potential for severe effects in mind.

Toxicological Profile:

- Acute Effects: The primary hazards are irritation to the skin, eyes, and respiratory system
 upon direct contact or inhalation.[7] Symptoms of overexposure may include headache,
 dizziness, nausea, and vomiting.[11]
- Chronic Effects: Limited evidence suggests that repeated or long-term occupational exposure may produce cumulative health effects.[7]

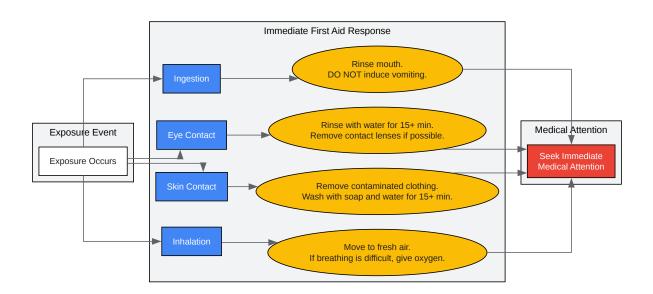


 Carcinogenicity: The compound is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[10][11]

Experimental Protocols and Workflows

While specific, detailed experimental protocols for the toxicological assays of **methyl isonipecotate** are not provided in standard safety data sheets, the procedural information for handling, emergencies, and personal protection is well-defined. The following workflows are based on established safety procedures.

This workflow outlines the immediate steps to be taken in the event of accidental exposure to **methyl isonipecotate**.

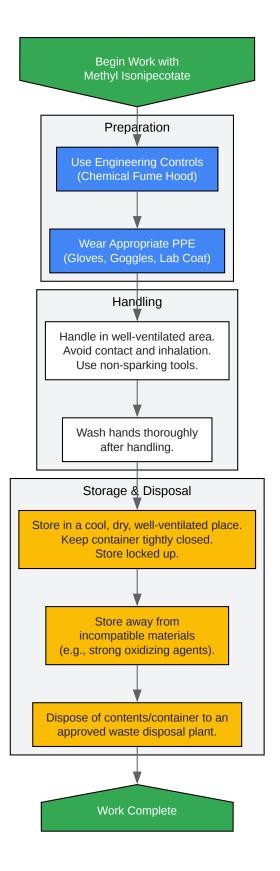


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Caption: First aid workflow for exposure to **Methyl Isonipecotate**.



Proper handling and storage are critical to minimize exposure risk. This workflow details the necessary precautions.





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Caption: Logical workflow for safe handling and storage procedures.

Fire and Spill Management

Methyl isonipecotate is a combustible liquid with a flash point of 89°C.[1][8]

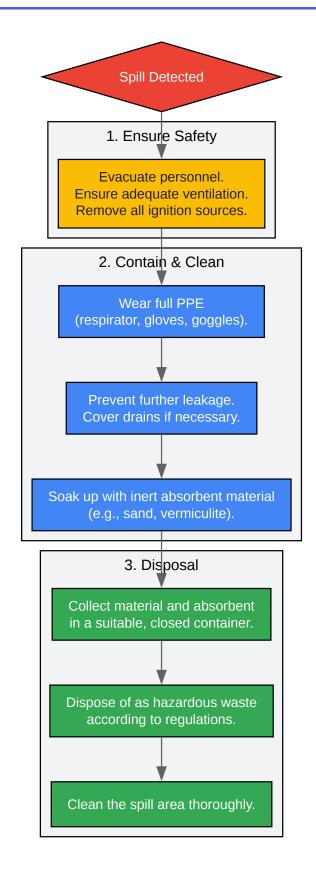
Table 3: Fire-Fighting Information

Aspect	Recommendation	Source(s)
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), or alcoholresistant foam.	[1][7][11]
Unsuitable Extinguishing Media	No specific limitations are given.	
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NOx).	[7][11]

| Protective Equipment | Wear self-contained breathing apparatus (SCBA) and full protective gear. [1][11] |

In case of a spill, immediate and appropriate action is required to prevent contamination and exposure.





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Caption: Step-by-step workflow for responding to an accidental spill.



Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are essential to prevent exposure.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Engineering Controls	Work should be conducted in a chemical fume hood. Ensure eyewash stations and safety showers are readily available.	[11]
Eye/Face Protection	Wear safety glasses with side- shields or chemical goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	[7][11]
Skin Protection	Wear chemical-resistant gloves (e.g., PVC, nitrile rubber) and protective clothing to prevent skin contact.	[7][11]

| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK). |[11][12] |

Handling Precautions:

- Avoid all personal contact, including inhalation.
- Use only non-sparking tools and take precautionary measures against static discharges.[11]
 [13]
- Wash hands and face thoroughly after handling.



• Store away from incompatible materials such as strong oxidizing agents.[7][11]

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